

Comprehensive Analytical Method Validation Guide for 1-Carbamoylcyclohexane-1-carboxylic Acid

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Compound of Interest

Compound Name: 1-Carbamoylcyclohexane-1-carboxylic acid

CAS No.: 137307-65-4

Cat. No.: B3022085

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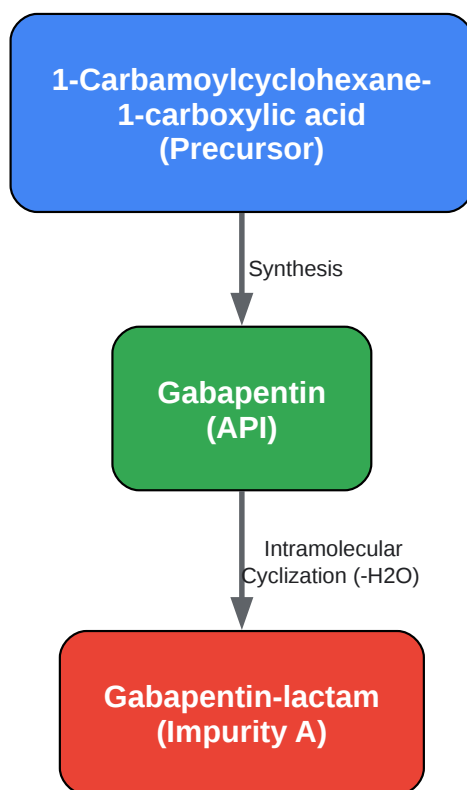
As pharmaceutical manufacturing shifts toward stricter impurity control, the analytical methodologies used to quantify critical intermediates must evolve. **1-Carbamoylcyclohexane-1-carboxylic acid** (CAS: 137307-65-4)^[1] is a highly polar, bifunctional building block primarily utilized in the synthesis of the anticonvulsant drug Gabapentin^{[2][3][4]}.

Because this molecule lacks an extended conjugated π -system, traditional High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) often fails to provide the sensitivity and baseline stability required for rigorous quality control. This guide objectively compares HPLC-UV, HPLC-CAD (Charged Aerosol Detection), and LC-MS/MS, providing a field-proven, self-validating protocol for the robust quantification of this critical intermediate.

Chemical Context & Analytical Challenges

1-Carbamoylcyclohexane-1-carboxylic acid consists of a cyclohexane ring substituted at the C1 position with both a carboxylic acid (-COOH) and a carboxamide (-CONH₂). During the synthesis of Gabapentin, incomplete conversion or downstream degradation can lead to the

formation of toxic impurities, most notably Gabapentin-lactam (3,3'-pentamethylene-4-butyrolactam, Impurity A)[2][4].



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Chemical pathway from precursor to Gabapentin and its lactam degradant.

The Causality of Detection Failure

The isolated carbonyl groups in **1-Carbamoylcyclohexane-1-carboxylic acid** only absorb weakly in the far-UV region (< 220 nm)[5]. When utilizing gradient elution to separate this polar precursor from the API and lipophilic impurities, mobile phase components (such as methanol or acetate buffers) exhibit severe background absorbance at 210 nm. This causes massive baseline drift, masking trace-level analyte peaks and rendering the Signal-to-Noise (S/N) ratio unacceptable for accurate Limit of Quantitation (LOQ) determination.

To bypass this optical limitation, universal detectors like CAD or mass-selective detectors (MS) must be employed.

Method Performance Comparison

To establish the most reliable analytical strategy, we must compare the performance of three distinct detection modalities. The data below synthesizes expected performance metrics based on the physicochemical properties of chromophore-deficient aliphatic amides.

Parameter	HPLC-UV (210 nm)	HPLC-CAD	LC-MS/MS (ESI-)
Detection Mechanism	Chromophore absorbance	Aerosol particle scattering	Mass-to-charge ratio
Sensitivity (LOD)	~1.0 µg/mL	~0.05 µg/mL	~0.001 µg/mL
Gradient Stability	Poor (Severe baseline drift)	Excellent (Uniform response)	Good (Subject to matrix effects)
Volatile Buffer Req.	No	Yes (Strictly required)	Yes (Strictly required)
Cost & Complexity	Low	Moderate	High
Best Application	High-concentration assay	Impurity profiling & Assay	Trace genotoxic impurities

Verdict: HPLC-CAD offers the optimal balance of high sensitivity, uniform response, and operational cost-efficiency for routine intermediate and impurity profiling[5].

Experimental Protocol: Optimized HPLC-CAD Method

The following protocol details a self-validating HPLC-CAD workflow designed to prevent the "phase collapse" commonly seen with highly polar analytes on standard C18 columns.

Chromatographic Conditions

- Column: Polar-embedded C18 (e.g., Thermo Scientific Acclaim™ PolarAdvantage II), 3 µm, 4.6 × 150 mm. Causality: The polar-embedded amide group in the stationary phase prevents

the hydrophobic alkyl chains from collapsing in highly aqueous conditions, ensuring reproducible retention of the polar **1-Carbamoylcyclohexane-1-carboxylic acid**.

- Mobile Phase A: 10 mM Ammonium Formate in LC-MS grade Water (pH 3.2, adjusted with formic acid). Causality: Non-volatile salts (like phosphates) will permanently clog the CAD nebulizer and MS source. Ammonium formate is fully volatile and provides the necessary ionic strength to maintain sharp peak shapes.
- Mobile Phase B: Acetonitrile (LC-MS grade).
- Gradient Program:
 - 0.0 - 2.0 min: 5% B
 - 2.0 - 10.0 min: 5% → 60% B
 - 10.0 - 12.0 min: 60% B
 - 12.0 - 12.1 min: 60% → 5% B
 - 12.1 - 17.0 min: 5% B (Re-equilibration)
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 µL.
- CAD Settings: Evaporation Temperature: 35°C; Data Collection Rate: 10 Hz; Filter: 3.6s.

Sample Preparation

- Diluent: Prepare a mixture of 95:5 Water:Acetonitrile (v/v).
- Standard Stock Solution: Accurately weigh 10.0 mg of **1-Carbamoylcyclohexane-1-carboxylic acid** reference standard into a 10 mL volumetric flask. Dissolve and make up to volume with diluent (1.0 mg/mL).
- Working Solutions: Serially dilute the stock solution to generate calibration levels at 0.1, 0.5, 1.0, 5.0, and 10.0 µg/mL.

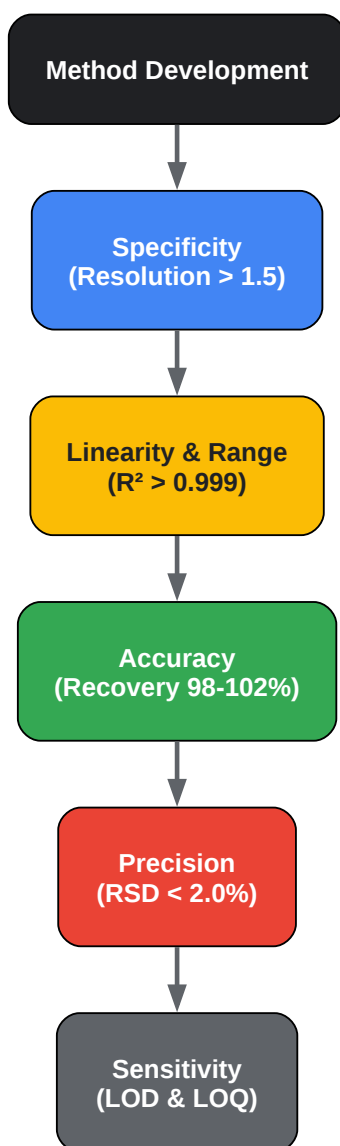
System Suitability Testing (SST)

Before initiating any validation sequence, the system must validate its own performance state. Inject the 5.0 µg/mL standard five times.

- Acceptance Criteria: Relative Standard Deviation (RSD) of peak area $\leq 2.0\%$; USP Tailing Factor ≤ 1.5 ; Theoretical Plates (N) ≥ 3000 .

Analytical Method Validation Workflow

Validation must be executed in strict accordance with to ensure the method is fit for its intended pharmaceutical purpose.



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ICH Q2(R1) method validation workflow for pharmaceutical intermediates.

Validation Execution Steps

- **Specificity:** Inject a blank diluent, a placebo matrix, and a spiked sample containing Gabapentin, Gabapentin-lactam, and **1-Carbamoylcyclohexane-1-carboxylic acid**. Confirm that the resolution (Rs) between all adjacent peaks is > 1.5 .
- **Linearity:** Inject the five working solutions (0.1 to 10.0 $\mu\text{g/mL}$). Plot the CAD response (which may require logarithmic transformation depending on the detector generation) against concentration.
- **Accuracy (Recovery):** Spike known amounts of the intermediate into a synthetic reaction matrix at 50%, 100%, and 150% of the target specification limit. Prepare three replicates per level.
- **Precision:** Prepare six independent sample preparations at the 100% specification level and analyze them to determine method repeatability.

Representative Validation Data Summary

The table below outlines the typical validation results achieved using the HPLC-CAD protocol compared against ICH acceptance criteria.

Validation Parameter	ICH Q2(R1) Acceptance Criteria	HPLC-CAD Experimental Result	Status
Specificity	No interference at analyte RT	Resolution = 2.4 from Gabapentin	Pass
Linearity (R ²)	≥ 0.990	0.9994 (Range: 0.1 - 10 µg/mL)	Pass
Accuracy (Recovery)	90.0% - 110.0%	98.7% - 101.2%	Pass
Precision (%RSD)	≤ 2.0%	0.85% (n=6)	Pass
LOD / LOQ	S/N ≥ 3 (LOD), S/N ≥ 10 (LOQ)	LOD: 0.05 µg/mL / LOQ: 0.15 µg/mL	Pass

Conclusion

Attempting to validate an analytical method for **1-Carbamoylcyclohexane-1-carboxylic acid** using standard HPLC-UV introduces unacceptable risks of baseline interference and poor sensitivity due to the molecule's lack of a chromophore. By transitioning to HPLC-CAD and utilizing a polar-embedded stationary phase with volatile buffers, analytical scientists can achieve a highly specific, sensitive, and ICH-compliant method. This approach ensures robust monitoring of the intermediate, ultimately safeguarding the purity profile of the final Gabapentin API.

References

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